

# physical properties of Aniline-13C6 liquid

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## Compound of Interest

Compound Name: Aniline-13C6

Cat. No.: B144447

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An in-depth technical guide on the physical properties of **Aniline-13C6** liquid, designed for researchers, scientists, and drug development professionals.

## Core Physical Properties of Aniline-13C6

**Aniline-13C6** is the isotopically labeled form of aniline where all six carbon atoms in the benzene ring are the carbon-13 isotope. This labeling is crucial for its use in metabolic studies, environmental analysis, and as an internal standard in mass spectrometry, where the mass shift allows for clear differentiation from its naturally occurring counterpart. While isotopic labeling results in a higher molecular weight, the macroscopic physical properties are generally very similar to those of unlabeled aniline.

## Data Presentation: Physical Properties

The following tables summarize the key physical properties of **Aniline-13C6** and, for comparison, unlabeled Aniline.

Table 1: Physical Properties of **Aniline-13C6** Liquid

Property	Value	Conditions
Boiling Point	184 °C	at standard atmospheric pressure
Melting Point	-6 °C	
Density	1.087 g/mL	at 25 °C[1]
Refractive Index	1.586	at 20 °C, sodium D-line (589 nm)

Table 2: Physical Properties of Unlabeled Aniline Liquid for Comparison

Property	Value	Conditions
Boiling Point	184 - 184.13 °C	at standard atmospheric pressure[2][3][4][5]
Melting Point	-6 to -6.3 °C	[2][3][4][5]
Density	1.022 - 1.033 g/mL	at 25 °C[2]
Refractive Index	1.586	at 20 °C, sodium D-line (589 nm)[2]
Solubility in Water	3.6 g/100 mL	at 20 °C[5][6]
General Solubility	Miscible	with alcohol, ether, and most organic solvents[4][7][8]

The primary difference noted is the density, which is higher for **Aniline-13C6** due to the heavier carbon-13 isotopes. Other properties such as boiling point, melting point, and refractive index are remarkably similar, as these are more dependent on intermolecular forces than on isotopic composition.

## Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid compounds like **Aniline-13C6** are provided below.

## Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.<sup>[9]</sup> The capillary method is a common and efficient technique for determining the boiling point of small liquid samples.<sup>[9][10]</sup>

Apparatus:

- Thiele tube or similar heating apparatus (e.g., MelTemp)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Liquid sample (**Aniline-13C6**)
- Heat source (Bunsen burner or hot plate)

Procedure:

- Sample Preparation: Place a few milliliters of the **Aniline-13C6** liquid into the small test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid.<sup>[11][12]</sup>
- Apparatus Setup: Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in a Thiele tube containing a heating liquid (e.g., mineral oil). Heat the side arm of the Thiele tube gently.<sup>[11]</sup>
- Observation: As the temperature rises, air trapped in the capillary will slowly bubble out. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary's open end.<sup>[10]</sup>

- Recording the Boiling Point: Note the temperature when this rapid stream of bubbles is observed. Then, remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the precise boiling point of the liquid.[\[9\]](#)[\[11\]](#)

## Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass per unit volume of a substance.[\[13\]](#) A straightforward method involves accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Digital balance (accurate to at least 0.01 g)
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer (density bottle) for higher accuracy
- Liquid sample (**Aniline-13C6**)
- Thermometer

Procedure:

- Mass of Empty Container: Place the clean, dry graduated cylinder or pycnometer on the digital balance and tare it, or record its empty mass ( $m_1$ ).[\[14\]](#)[\[15\]](#)
- Measure Volume: Carefully add a specific volume of **Aniline-13C6** to the graduated cylinder (e.g., 10 mL). For a pycnometer, fill it completely. Record the exact volume ( $V$ ).
- Measure Mass of Liquid: Place the container with the liquid back on the balance and record the total mass ( $m_2$ ).
- Calculate Mass of Liquid: The mass of the liquid ( $m$ ) is calculated by subtracting the empty container's mass from the total mass ( $m = m_2 - m_1$ ).[\[16\]](#)
- Calculate Density: Use the formula  $\rho = m / V$  to calculate the density.[\[14\]](#)

- Temperature Control: Record the temperature of the liquid, as density is temperature-dependent.[13] For best results, perform the measurement in a temperature-controlled environment and repeat the procedure multiple times to obtain an average value.[14][17]

## Determination of Refractive Index (Abbe Refractometer Method)

The refractive index measures how light propagates through a substance and is a characteristic property.[18] The Abbe refractometer is a standard instrument for this measurement.

Apparatus:

- Abbe refractometer
- Light source (typically a sodium lamp)
- Liquid sample (**Aniline-13C6**)
- Dropper or pipette
- Lens cleaning tissue and ethanol

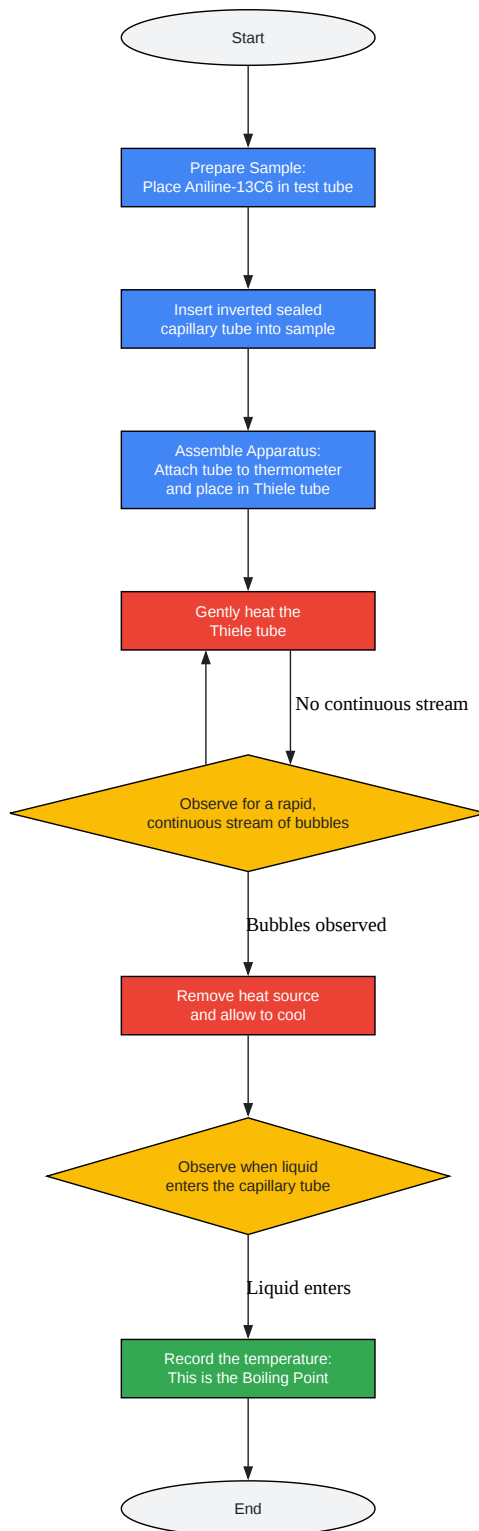
Procedure:

- Instrument Calibration: Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: Open the prism of the refractometer. Using a dropper, place a few drops of **Aniline-13C6** onto the surface of the lower prism.
- Prism Closure: Close the prisms firmly. The liquid will spread into a thin film between them.
- Measurement: Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- Reading the Value: Read the refractive index value from the instrument's scale. Most refractometers also have a temperature display, which should be recorded.

- Temperature Correction: If the measurement temperature is not 20°C, a correction factor may be applied.[\[18\]](#)
- Cleaning: After the measurement, clean the prism surfaces thoroughly with ethanol and a soft lens tissue.

## Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the boiling point of **Aniline-13C6** using the capillary method.



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Workflow for Boiling Point Determination via Capillary Method.

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